

Personal protective equipment for handling Hdac-IN-26

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Compound of Interest

Compound Name: Hdac-IN-26

Cat. No.: B12413629

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Essential Safety and Handling Guide for Hdac-IN-26

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for the HDAC inhibitor, **Hdac-IN-26**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical and Hazard Information

Hdac-IN-26 is a highly selective class I HDAC inhibitor.[1][2] It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3]

Identifier	Value
Product Name	Hdac-IN-26
Synonyms	Not Available
CAS Number	2410542-97-9[3]
Molecular Formula	C24H28FN5O3[3]
Molecular Weight	453.51[3]
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.[3]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **Hdac-IN-26**.[\[3\]](#)

Protection Type	Specific Recommendations
Eye Protection	Safety goggles with side-shields. [3]
Hand Protection	Protective gloves. [3]
Skin and Body Protection	Impervious clothing. [3]
Respiratory Protection	A suitable respirator should be used. [3]

Operational and Handling Procedures

Engineering Controls:

- Work in an area with adequate ventilation and an appropriate exhaust system.[\[3\]](#)
- Ensure an accessible safety shower and eye wash station are readily available.[\[3\]](#)

Precautions for Safe Handling:

- Avoid inhalation of dust and aerosols.[\[3\]](#)
- Prevent contact with eyes and skin.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

Storage:

- Keep the container tightly sealed.[\[3\]](#)
- Store in a cool, well-ventilated area.[\[3\]](#)
- Protect from direct sunlight and sources of ignition.[\[3\]](#)

- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.^[3]

Emergency and First Aid Measures

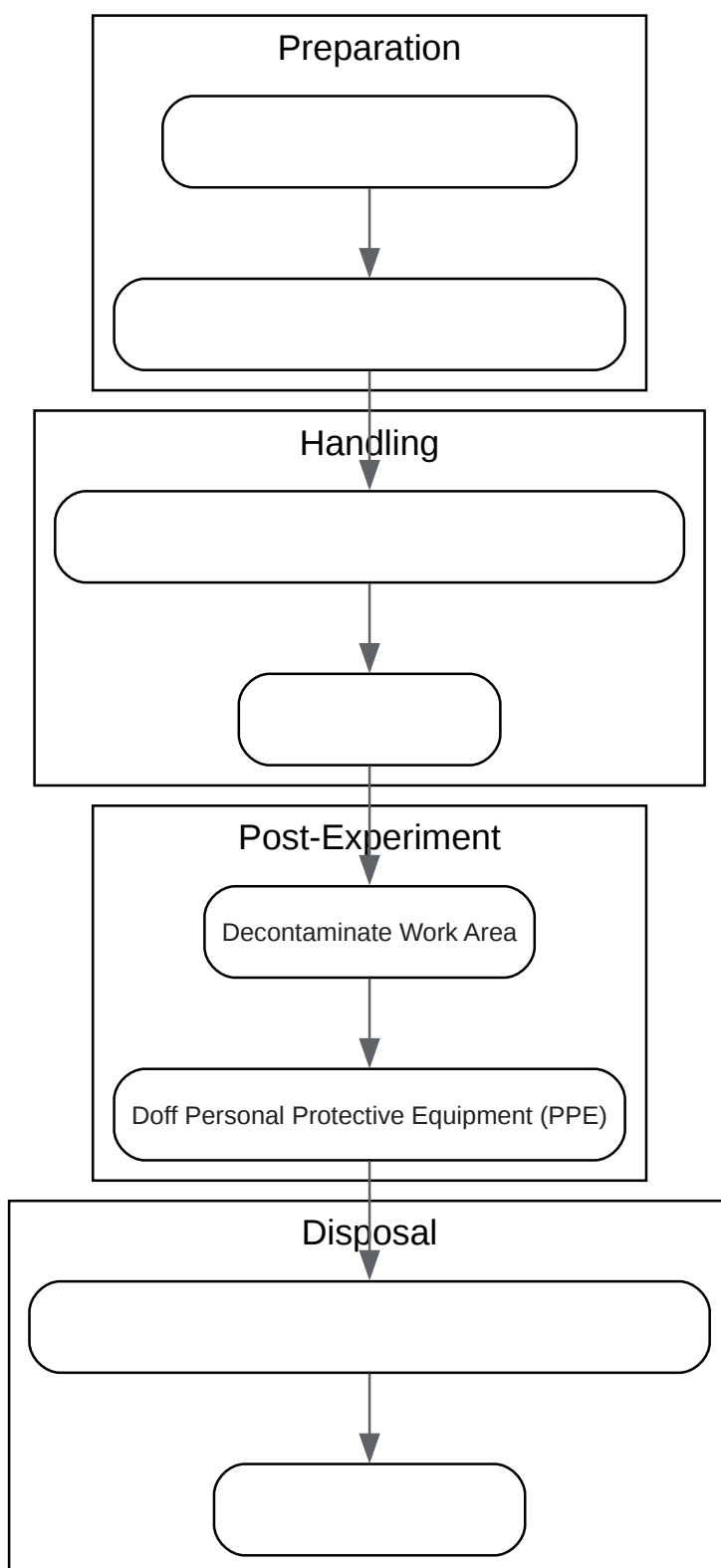
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention. ^[3]
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Seek medical attention. ^[3]
Inhalation	Move the individual to fresh air immediately. ^[3]
Ingestion	If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. ^[3]

Disposal Plan

Dispose of **Hdac-IN-26** and any contaminated materials at an approved waste disposal plant.^[3] Avoid release to the environment and collect any spillage.^[3]

Experimental Workflow for Handling Hdac-IN-26

The following diagram outlines the standard operational workflow for handling **Hdac-IN-26** in a laboratory setting, from preparation to disposal, to ensure safety and procedural correctness.



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Caption: Workflow for Safe Handling of **Hdac-IN-26**.

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